

A Comprehensive Technical Guide to the Storage of (2-Bromovinyl)trimethylsilane

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Compound of Interest

Compound Name: (2-Bromovinyl)trimethylsilane

Cat. No.: B178746

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the proper storage conditions for **(2-Bromovinyl)trimethylsilane**, a flammable and reactive organosilane compound. Adherence to these guidelines is critical to ensure the stability of the compound, the safety of laboratory personnel, and the integrity of experimental results.

Core Storage Conditions

(2-Bromovinyl)trimethylsilane is sensitive to several environmental factors, necessitating specific storage protocols. It is classified as a flammable liquid and requires handling with appropriate safety precautions.^{[1][2][3]} The primary considerations for storage are temperature, atmosphere, and protection from light and moisture.

Quantitative Storage Parameters

The following table summarizes the key quantitative data for the storage of **(2-Bromovinyl)trimethylsilane**, compiled from various safety data sheets and supplier information.

Parameter	Value	Source
Recommended Storage Temperature	2-8°C	[4]
Alternative Temperature Guideline	Store in a cool place.	[1][2]
Flash Point	29 °C (84.2 °F) - closed cup	[3]
Boiling Point	50-51 °C at 52 mmHg	[3][4][5]
Density	1.167 g/mL at 25 °C	[3][4][5]
Vapor/Air Mixture	Explosive at intense warming.	[1]

Experimental Protocols for Storage

To ensure the longevity and reactivity of **(2-Bromovinyl)trimethylsilane**, the following handling and storage protocols are recommended:

- Receiving and Initial Inspection: Upon receipt, visually inspect the container for any signs of damage or leakage. Ensure the container is properly sealed.
- Inert Atmosphere: The compound should be stored under an inert gas, such as argon or nitrogen, to prevent degradation from atmospheric moisture and oxygen.[1]
- Temperature Control: The storage area must be temperature-controlled, ideally between 2-8°C, and away from any heat sources, sparks, or open flames.[2][4]
- Light and Moisture Protection: **(2-Bromovinyl)trimethylsilane** is light and moisture-sensitive.[1] Store in an opaque or amber-colored container in a dry, well-ventilated area. The container must be kept tightly closed to prevent moisture ingress.[1][2]
- Container Management: Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[2]
- Grounding: To prevent static discharge, which can be an ignition source, ensure that the container and receiving equipment are properly grounded and bonded.[1][2]

Logical Workflow for Handling and Storage

The following diagram illustrates the recommended workflow for the safe handling and storage of **(2-Bromovinyl)trimethylsilane**.

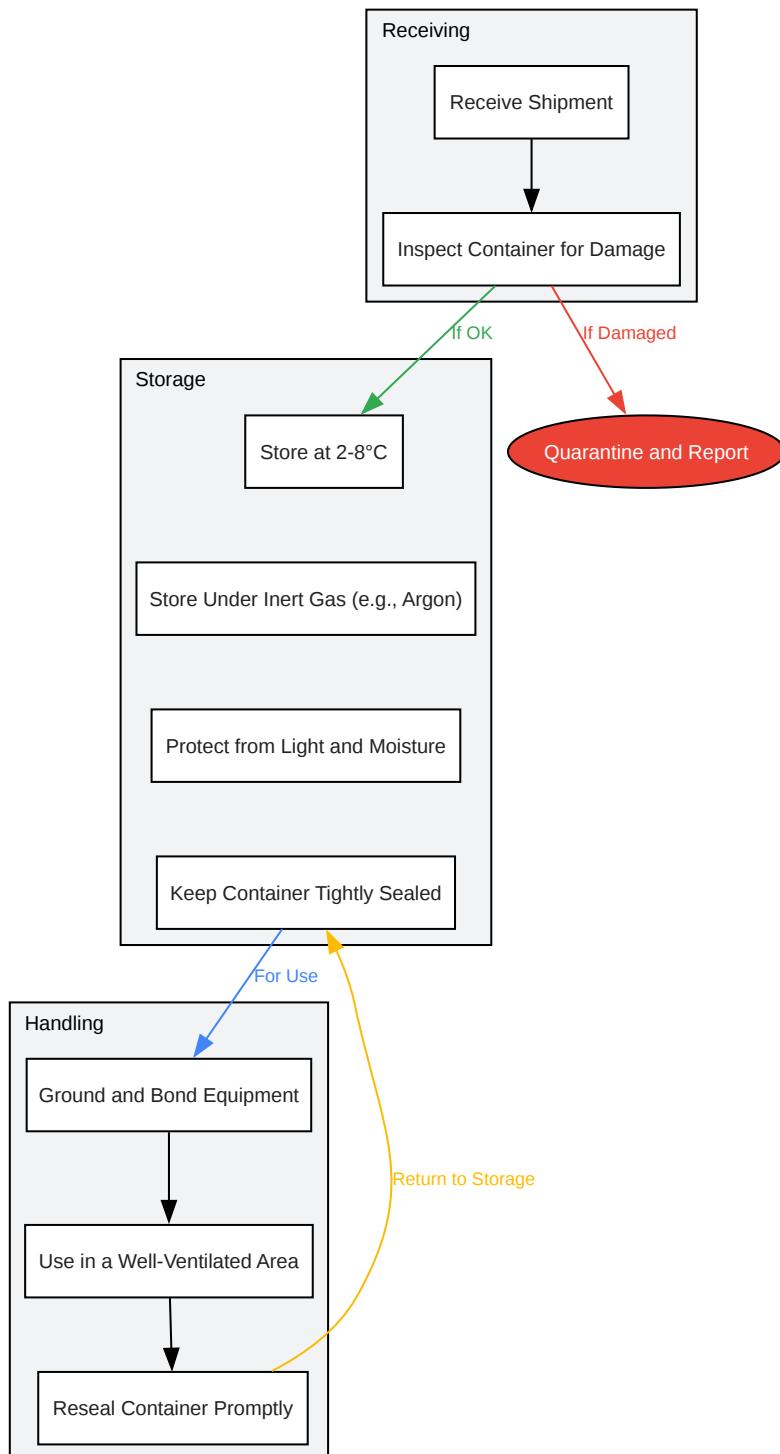
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Figure 1: Recommended workflow for handling and storage.

Incompatibilities and Hazards

It is crucial to avoid contact with strong oxidizing agents, strong bases, and water. The compound is flammable and can cause skin, eye, and respiratory irritation.[2][4] Vapors may form explosive mixtures with air.[1] Always consult the Safety Data Sheet (SDS) for complete safety information before handling.

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